

7-Fluoro-2-naphthoic acid chemical properties

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Compound of Interest

Compound Name: 7-Fluoro-2-naphthoic acid

Cat. No.: B15070472

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An In-depth Technical Guide to the Chemical Properties of 7-Fluoro-2-naphthoic Acid

Disclaimer: Detailed experimental data for **7-Fluoro-2-naphthoic acid** (CAS No. 5043-10-7) is limited in publicly available literature. To provide a comprehensive overview, this guide includes predicted data for **7-Fluoro-2-naphthoic acid**, supplemented with experimental data for the closely related isomer, 6-Fluoro-2-naphthoic acid (CAS No. 5043-01-6), and the parent compound, 2-naphthoic acid (CAS No. 93-09-4). This comparative approach allows for informed estimations of the properties of the 7-fluoro isomer.

Core Chemical Properties

The fundamental chemical properties of **7-Fluoro-2-naphthoic acid** and its related compounds are summarized below.

Physicochemical Data



Property	7-Fluoro-2- naphthoic acid (Predicted)	6-Fluoro-2- naphthoic acid (Experimental)	2-naphthoic acid (Parent Compound) (Experimental)
Molecular Formula	C11H7FO2	C11H7FO2[1]	C11H8O2[2][3]
Molecular Weight	190.17 g/mol	190.17 g/mol [1]	172.18 g/mol [3]
Melting Point	211-212.5 °C	242-246 °C[1]	185-187 °C[4]
Boiling Point	336.4±17.0 °C	336.4±17.0 °C (Predicted)	300 °C[4]
Density	1.355±0.06 g/cm ³	1.355±0.06 g/cm ³ (Predicted)	1.08 g/cm³[4]
рКа	4.03±0.30	4.14±0.30 (Predicted)	4.2[5]
Form	Solid	Solid[1]	Powder

Solubility Data

Quantitative solubility data for **7-Fluoro-2-naphthoic acid** is not readily available. However, for the parent compound, 2-naphthoic acid, the following information is known:

Solvent	Solubility	
Water	<0.5 g/L (20 °C)[4]	
DMSO	100 mg/mL (with sonication)[6]	

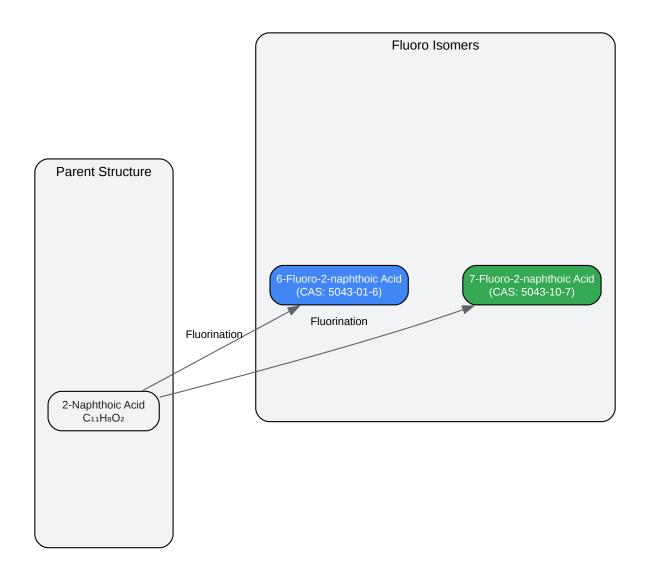
It is anticipated that **7-Fluoro-2-naphthoic acid** will exhibit similar poor solubility in water and good solubility in organic solvents like DMSO.

Isomeric Context

The position of the fluorine atom on the naphthalene ring significantly influences the compound's physical and chemical properties. The diagram below illustrates the structural difference between the 6-fluoro and 7-fluoro isomers of 2-naphthoic acid.



Isomeric Relationship of Fluoronaphthoic Acids



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Caption: Structural relationship of 2-naphthoic acid to its 6-fluoro and 7-fluoro isomers.



Experimental Protocols

While a specific, detailed protocol for the synthesis of **7-Fluoro-2-naphthoic acid** is not available in the provided search results, a general route for the synthesis of monofluorinated naphthoic acids has been described. This method involves the elaboration of commercial fluorinated phenylacetic acids.

General Synthesis of Monofluoronaphthoic Acids

A general route for the synthesis of various monofluoro and difluoro naphthoic acids has been developed, which entails the elaboration of commercial fluorinated phenylacetic acids into 2-(fluoroaryl)glutaric acids with differential ester groups.[7] Subsequent selective hydrolysis, intramolecular Friedel–Crafts cyclization, and aromatization yield the target structures.[7]

The workflow for this generalized synthesis is depicted below.



Start: Fluorinated Phenylacetic Acid Elaboration to 2-(fluoroaryl)glutaric acid with differential ester groups Selective Hydrolysis to a mono acid Intramolecular Friedel-Crafts Cyclization Aromatization

Generalized Synthesis Workflow for Fluoronaphthoic Acids

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End: Monofluoronaphthoic Acid

Caption: Generalized workflow for the synthesis of monofluoronaphthoic acids.



Spectral Data

Specific spectral data for **7-Fluoro-2-naphthoic acid** is not available. However, the spectral data for the parent compound, 2-naphthoic acid, can serve as a reference.

¹H and ¹³C NMR Data for 2-Naphthoic Acid

The following NMR data is for 2-naphthoic acid in DMSO solvent.

- ¹H NMR (400 MHz, DMSO): δ 13.11 (s, 1H), 8.63 (s, 1H), 8.12 (d, J = 8.0 Hz, 1H), 8.05 7.97 (m, 3H), 7.70 7.55 (m, 2H).[8]
- ¹³C NMR (101 MHz, DMSO): δ 172.67, 140.15, 137.36, 135.82, 134.50, 133.54, 133.39, 133.28, 132.87, 132.02, 130.38.[8]

For **7-Fluoro-2-naphthoic acid**, one would expect to see characteristic fluorine-carbon and fluorine-proton coupling in the NMR spectra, which would aid in structure elucidation.

Infrared (IR) Spectroscopy

An IR spectrum for 2-naphthoic acid is available through the NIST Chemistry WebBook.[2] Key characteristic peaks would include a broad O-H stretch from the carboxylic acid group (typically around 2500-3300 cm⁻¹) and a strong C=O stretch (typically around 1700 cm⁻¹). For **7-Fluoro-2-naphthoic acid**, an additional C-F stretching band would be expected.

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